

PSB-1114 tetrasodium solubility and stability in culture media

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PSB-1114 tetrasodium

Cat. No.: B15568943

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Technical Support Center: PSB-1114 Tetrasodium

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **PSB-1114 tetrasodium** in cell culture media. Below you will find troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and key data to facilitate the successful use of this potent and selective P2Y₂ receptor agonist in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **PSB-1114 tetrasodium** and what is its mechanism of action?

PSB-1114 is a potent and selective agonist for the P2Y₂ receptor, a G protein-coupled receptor (GPCR). Its activation of the P2Y₂ receptor stimulates the Gαq signaling cascade, leading to the activation of phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP₂) into inositol trisphosphate (IP₃) and diacylglycerol (DAG). IP₃ triggers the release of calcium from intracellular stores, leading to a transient increase in cytosolic calcium concentration, which in turn modulates various cellular responses.

Q2: What is the solubility of **PSB-1114 tetrasodium**?

PSB-1114 tetrasodium is readily soluble in aqueous solutions. Commercial suppliers often provide it pre-dissolved in water at a concentration of 10 mM. While specific solubility data in complex cell culture media such as DMEM or F-12 is not extensively published, its high water solubility suggests good solubility in these media. However, it is always recommended to perform a small-scale solubility test in your specific medium before preparing a large stock solution.

Q3: How should I prepare a stock solution of **PSB-1114 tetrasodium**?

It is recommended to prepare a concentrated stock solution in sterile, nuclease-free water or a buffered aqueous solution (e.g., PBS, pH 7.2-7.4). Preparing a high-concentration stock (e.g., 10 mM) allows for small volumes to be added to your culture medium, minimizing the impact of the solvent. See the detailed protocol below for step-by-step instructions.

Q4: How stable is **PSB-1114 tetrasodium** in culture media?

The stability of nucleotide analogs like PSB-1114 in culture media can be a concern due to enzymatic degradation by ectonucleotidases present on the cell surface. While some modified nucleotide analogs are designed for enhanced stability, specific degradation kinetics for PSB-1114 in various cell culture conditions (37°C, 5% CO₂) are not readily available. It is best practice to prepare fresh dilutions of PSB-1114 in your culture medium for each experiment from a frozen stock solution. Avoid prolonged incubation of the compound in media before adding it to the cells.

Q5: How should I store stock solutions of **PSB-1114 tetrasodium**?

For long-term storage, it is recommended to store aqueous stock solutions of **PSB-1114 tetrasodium** at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Some degradation may occur with each freeze-thaw cycle, so it is advisable to prepare aliquots that are appropriately sized for single-use.

Data Presentation

Table 1: Solubility of **PSB-1114 Tetrasodium**

Solvent	Reported Solubility	Recommended Stock Concentration
Water	Soluble	10 mM
Phosphate-Buffered Saline (PBS)	Expected to be soluble	10 mM
Cell Culture Media (e.g., DMEM, F-12)	No specific data available, but expected to be soluble.	Test solubility before use.

Table 2: Stability and Storage Recommendations for **PSB-1114 Tetrasodium** Solutions

Condition	Recommendation	Rationale
Long-term Storage	Store at -20°C or -80°C in small, single-use aliquots.	To prevent chemical degradation and minimize damage from repeated freeze-thaw cycles.
Working Dilutions	Prepare fresh dilutions in culture medium for each experiment.	To minimize degradation by components in the media and by ectonucleotidases at 37°C.
Freeze-Thaw Cycles	Avoid repeated freeze-thaw cycles.	Nucleotide analogs can be sensitive to the physical stress of freezing and thawing, leading to degradation.
Light Exposure	Store protected from light.	As a general precaution for organic molecules to prevent photodegradation.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution of PSB-1114 Tetrasodium

Materials:

- **PSB-1114 tetrasodium** (solid powder)
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS), pH 7.4
- Sterile, conical microcentrifuge tubes
- Calibrated pipette and sterile tips

Procedure:

- Calculate the required mass of **PSB-1114 tetrasodium** to prepare your desired volume of a 10 mM stock solution. (Molecular Weight will be provided by the supplier).
- Weigh the calculated amount of **PSB-1114 tetrasodium** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of sterile, nuclease-free water or PBS to the tube.
- Vortex briefly until the powder is completely dissolved.
- Centrifuge the tube briefly to collect the solution at the bottom.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Label the aliquots clearly with the compound name, concentration, and date of preparation.
- Store the aliquots at -20°C or -80°C until use.

Protocol 2: Assessment of PSB-1114 Stability in Culture Medium (General Guideline)

Objective: To determine the functional stability of PSB-1114 in your specific cell culture medium at 37°C over a typical experimental time course.

Materials:

- Your cell line of interest expressing the P2Y₂ receptor

- Complete cell culture medium
- **PSB-1114 tetrasodium** stock solution (10 mM)
- Calcium imaging dye (e.g., Fluo-4 AM) or other relevant functional assay readout
- Multi-well plates suitable for your assay

Procedure:

- Prepare a working solution of PSB-1114 in your complete culture medium at the desired final concentration.
- Incubate this working solution at 37°C in a CO₂ incubator for different time points (e.g., 0, 2, 4, 8, 24 hours).
- At each time point, add the pre-incubated PSB-1114 solution to your cells.
- Immediately measure the cellular response (e.g., calcium flux).
- Compare the magnitude of the response elicited by the PSB-1114 solutions pre-incubated for different durations. A significant decrease in the response over time indicates degradation of the compound.
- As a control, prepare a fresh dilution of PSB-1114 at each time point and compare its activity to the pre-incubated solutions.

Troubleshooting Guides

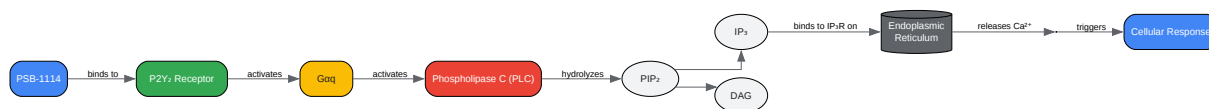
Issue 1: No or lower-than-expected cellular response to PSB-1114.

Possible Cause	Troubleshooting Step
Degraded PSB-1114 solution	Prepare a fresh stock solution from powder. Avoid repeated freeze-thaw cycles of existing stocks. Prepare working dilutions immediately before use.
Low P2Y ₂ receptor expression	Confirm P2Y ₂ receptor expression in your cell line using techniques like qPCR or Western blotting.
Incorrect concentration	Verify the calculations for your stock solution and working dilutions. Perform a dose-response experiment to determine the optimal concentration.
Presence of antagonists in serum	Some components in fetal bovine serum (FBS) may interfere with P2Y ₂ receptor signaling. Test the experiment in serum-free medium for a short duration.
Cell health issues	Ensure your cells are healthy and within a suitable passage number.

Issue 2: High variability in results between experiments.

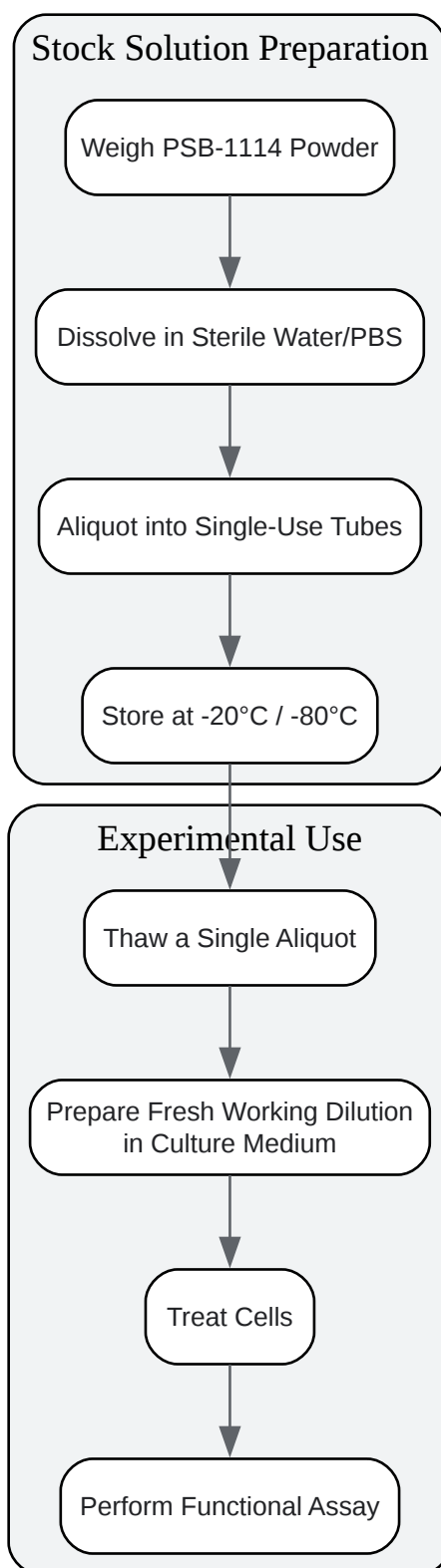
Possible Cause	Troubleshooting Step
Inconsistent PSB-1114 activity	Aliquot the stock solution to ensure the same batch is used for a set of experiments and to avoid freeze-thaw issues. Always prepare fresh working dilutions.
Variations in cell density or passage number	Standardize your cell seeding density and use cells within a narrow passage number range for all experiments.
Pipetting errors	Use calibrated pipettes and ensure accurate and consistent pipetting of the agonist.

Visualizations



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Caption: Signaling pathway of PSB-1114 via the P2Y₂ receptor.



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Caption: Recommended workflow for preparing and using PSB-1114.

- To cite this document: BenchChem. [PSB-1114 tetrasodium solubility and stability in culture media]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15568943#psb-1114-tetrasodium-solubility-and-stability-in-culture-media\]](https://www.benchchem.com/product/b15568943#psb-1114-tetrasodium-solubility-and-stability-in-culture-media)

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